

Technical Characterization Guide: 2-[(Oxolan-2-ylmethyl)sulfanyl]benzoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-[(Oxolan-2-ylmethyl)sulfanyl]benzoic acid

CAS No.: 848369-75-5

Cat. No.: B2637772

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Part 1: Executive Summary & Structural Logic

This guide provides a comprehensive framework for the spectroscopic validation of **2-[(Oxolan-2-ylmethyl)sulfanyl]benzoic acid**. This compound features a benzoic acid moiety linked via a thioether bridge to a tetrahydrofuran (oxolane) ring.

Critical Structural Feature (Expert Insight): The molecule possesses a chiral center at the C2 position of the oxolane ring. Consequently, the methylene protons of the thioether linker (

) are diastereotopic. In high-field

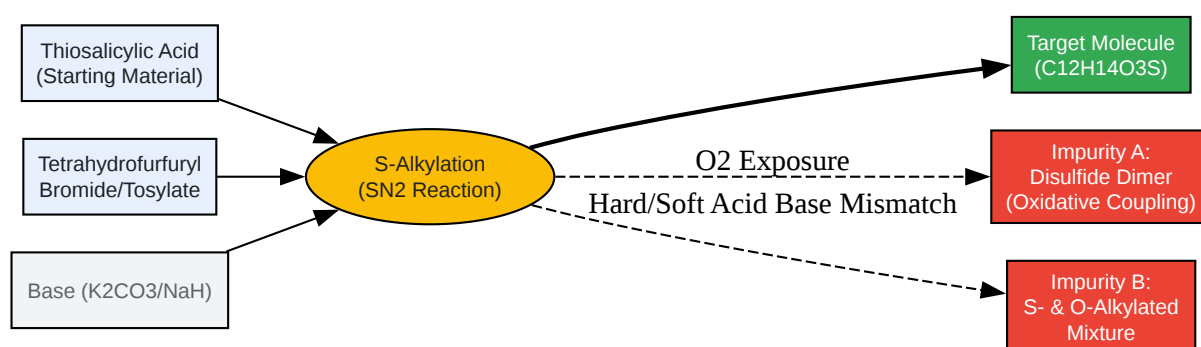
NMR, these protons will not appear as a simple doublet but rather as a complex ABX system (or two distinct doublets of doublets), distinguishing this compound from achiral alkyl-thiobenzoic acid analogs.^[1]

Part 2: Synthesis & Impurity Profile (Context for Analysis)

To accurately interpret spectra, one must understand the genesis of the sample. The standard synthesis involves the nucleophilic substitution of thiosalicylic acid on a tetrahydrofurfuryl electrophile.

Synthesis & Impurity Workflow

The following diagram outlines the synthesis logic and potential spectroscopic artifacts (impurities) to watch for.



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Figure 1: Synthesis pathway highlighting the origin of critical impurities (Disulfides and O-alkylated byproducts) that complicate spectral analysis.

Part 3: Nuclear Magnetic Resonance (NMR) Spectroscopy[2]

NMR Characterization Strategy

Solvent: DMSO-

is recommended over

to prevent aggregation of the carboxylic acid and ensure solubility.

Predicted Chemical Shift Data (400 MHz, DMSO-

)

Position	Group	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
-COOH	Carboxylic Acid	12.80 - 13.20	Broad Singlet	1H	Exchangeable; typically very broad.
Ar-H	Aromatic (Ortho to COOH)	7.85 - 7.95	dd (Hz)	1H	Deshielded by carbonyl anisotropy.
Ar-H	Aromatic (Ortho to S)	7.45 - 7.55	d (Hz)	1H	Shielded relative to acid-ortho proton.
Ar-H	Aromatic (Meta/Para)	7.20 - 7.35	Multiplet	2H	Overlapping aromatic signals.
THF-H2	Methine (Chiral Center)	3.95 - 4.10	Multiplet	1H	Deshielded by Oxygen; chiral center.
THF-H5	Ether (Ring)	3.60 - 3.80	Multiplet	2H	Adjacent to Oxygen.
S-CH2	Linker Methylene	3.05 - 3.25	dd or ABX	2H	Diastereotopic due to adjacent chiral center.
THF-H3/4	Ring Alkyls	1.60 - 2.05	Multiplets	4H	Complex envelope of aliphatic protons.

NMR Framework

The carbonyl carbon and the ipso-carbons provide the structural backbone confirmation.

Carbon Type	Shift (, ppm)	Structural Significance
C=O (Acid)	167.0 - 169.0	Diagnostic for benzoic acid derivative.
Ar-C (S-substituted)	139.0 - 142.0	Quaternary; deshielded by Sulfur.
Ar-C (COOH-substituted)	128.0 - 130.0	Quaternary.
Ar-CH	124.0 - 132.0	Four aromatic methines.
THF-C2 (Chiral)	77.0 - 79.0	Methine; diagnostic for oxolane ring.
THF-C5	67.0 - 68.0	Methylene adjacent to Oxygen.
S-CH2	35.0 - 38.0	Linker carbon.
THF-C3/C4	25.0 - 30.0	Ring methylenes.

The "Diastereotopic Check" Protocol

To confirm the integrity of the THF ring and the chiral center, perform the following logic check:

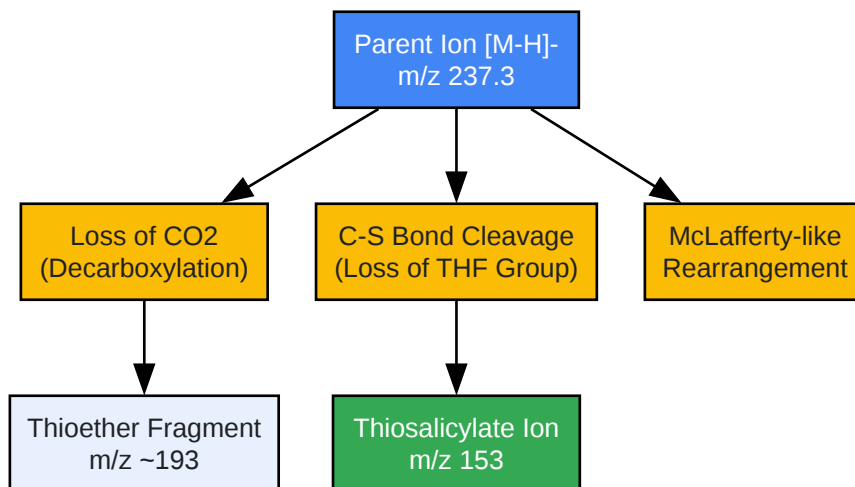
- Zoom into the 3.0 – 3.3 ppm region.
- Do you see a clean doublet? If YES, suspect ring opening or racemization artifacts.[\[1\]](#)
- Do you see a complex multiplet or two sets of doublets of doublets? If YES, the chiral center is intact, inducing magnetic non-equivalence in the adjacent protons.[\[1\]](#)

Part 4: Mass Spectrometry (MS) Fragmentation

Ionization Mode: Electrospray Ionization (ESI), Negative Mode (ESI-) is preferred due to the carboxylic acid. Molecular Ion:

Fragmentation Pathway Logic

The fragmentation pattern is dominated by the stability of the thio-aromatic system.



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Figure 2: Primary fragmentation pathways in ESI-MS. The presence of m/z 153 is the "fingerprint" confirming the thiosalicylic acid core.

Part 5: Infrared (IR) Spectroscopy

Use FTIR (ATR method) for rapid identification.

Wavenumber ()	Vibration Mode	Intensity	Diagnostic Value
2800 - 3200	O-H Stretch (Acid)	Broad, Variable	"Hump" underlying C-H stretches; indicates -COOH.
1680 - 1705	C=O Stretch	Strong, Sharp	Conjugated carboxylic acid carbonyl.
1050 - 1100	C-O-C Stretch	Medium	Cyclic ether (THF ring) signature.
740 - 760	Ar-H Out-of-plane	Strong	Ortho-substituted benzene ring (4 adjacent H).

Part 6: References

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